

Quantifying Angiogenesis Inhibition by SB-267268: Application Notes and Protocols

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Compound of Interest

Compound Name:	SB-267268
CAS No.:	205678-26-8
Cat. No.:	B1680821

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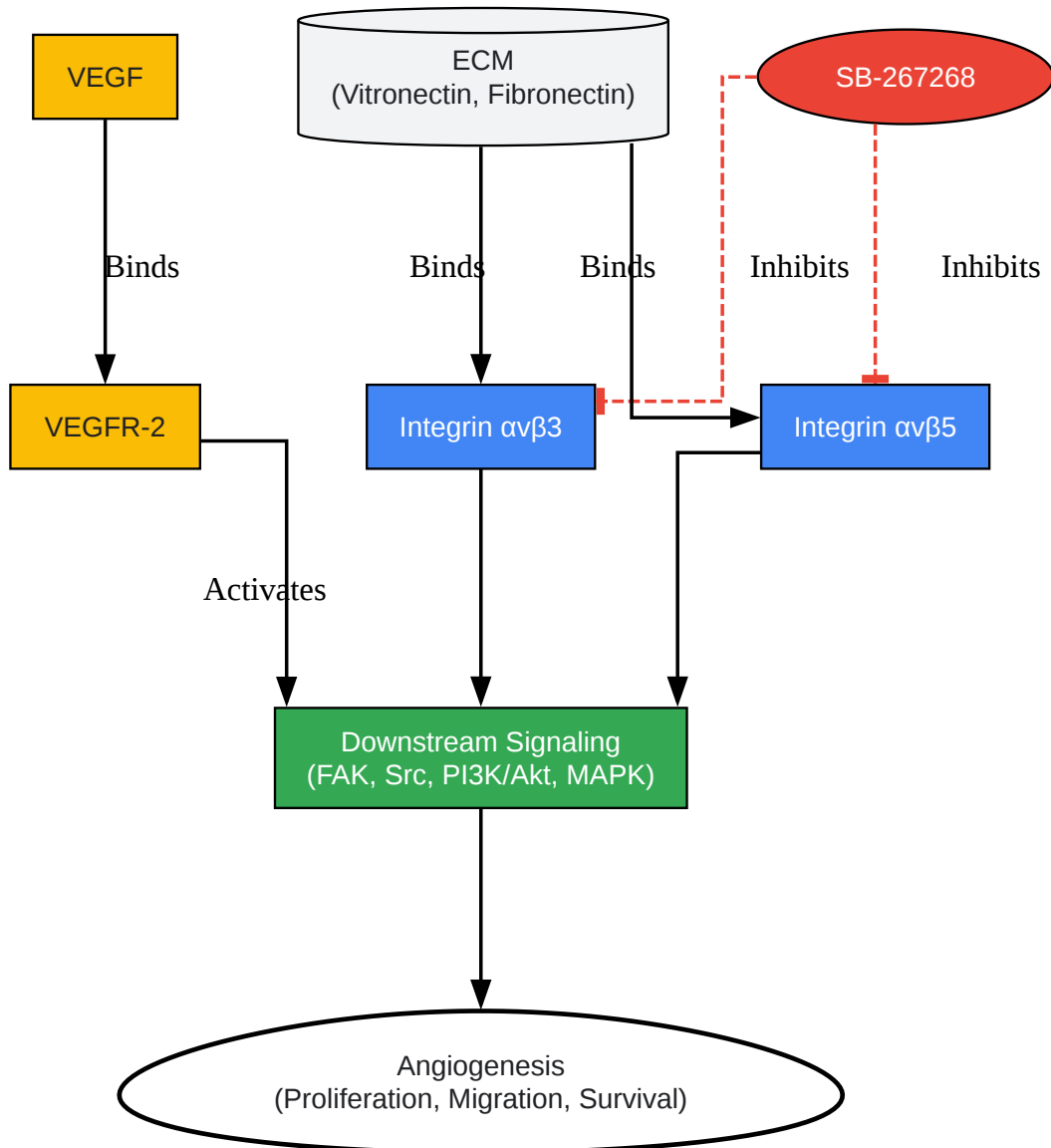
Introduction

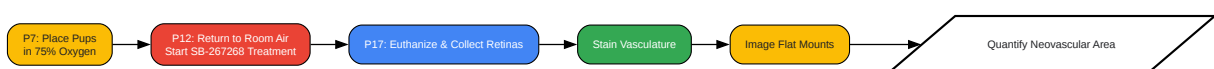
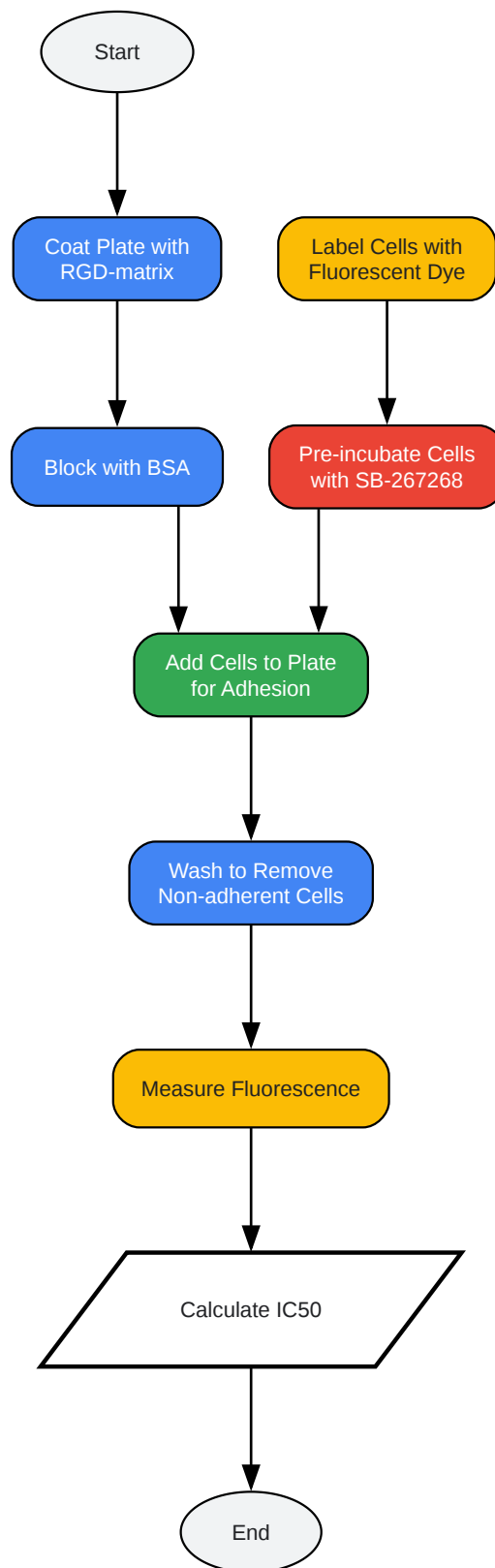
Angiogenesis, the formation of new blood vessels from pre-existing ones, is a critical process in both normal physiological functions and pathological conditions such as tumor growth and ischemic retinopathies. The integrins $\alpha\beta3$ and $\alpha\beta5$ play a crucial role in promoting angiogenesis, particularly in pathways mediated by vascular endothelial growth factor (VEGF). **SB-267268** is a potent, nonpeptidic antagonist of both $\alpha\beta3$ and $\alpha\beta5$ integrins, demonstrating significant anti-angiogenic properties. This document provides detailed application notes and experimental protocols for quantifying the inhibitory effects of **SB-267268** on angiogenesis, intended for researchers, scientists, and professionals in drug development.

Mechanism of Action

SB-267268 exerts its anti-angiogenic effects by selectively binding to $\alpha\beta3$ and $\alpha\beta5$ integrins, thereby inhibiting their interaction with extracellular matrix (ECM) proteins. This disruption interferes with downstream signaling cascades that are essential for endothelial cell adhesion, migration, proliferation, and survival, key events in the angiogenic process. A primary

mechanism of **SB-267268** is the downregulation of the VEGF/VEGF Receptor-2 (VEGFR-2) system, a central pathway in angiogenesis. By inhibiting integrin function, **SB-267268** effectively attenuates VEGF-induced signaling, leading to a reduction in pathological neovascularization.^{[1][2][3][4]}





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